Spectroscopic and Performance Comparison Guide: 2-Methylphenyl 2-thiophenesulfonate

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Compound of Interest

Compound Name:	*2-Methylphenyl 2-thiophenesulfonate*
Cat. No.:	*B277009*

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Executive Summary

In the landscape of organic synthesis and medicinal chemistry, arylsulfonates serve as indispensable electrophiles for cross-coupling reactions and as vital pharmacophores in drug design. **2-Methylphenyl 2-thiophenesulfonate** (o-tolyl thiophene-2-sulfonate) represents a specialized structural motif combining the electron-rich thiophene heterocycle with a sterically hindered ortho-substituted phenoxy leaving group.

This guide provides an objective, data-driven comparison of the spectroscopic properties (IR, ^{1}H NMR, ^{13}C NMR) and chemical performance of **2-methylphenyl 2-thiophenesulfonate** against its unhindered analog, phenyl 2-thiophenesulfonate. By detailing the causality behind these spectroscopic shifts and providing self-validating experimental protocols, this document equips researchers with the necessary parameters for accurate structural characterization and strategic application in drug development[1].

Structural & Mechanistic Analysis: The Role of Causality

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The substitution of a methyl group at the ortho position of the phenyl ring fundamentally alters both the physical properties and the reactivity profile of the sulfonate ester.

- Conformational Locking (Medicinal Chemistry): In the development of chemotherapeutic agents, such as antibacterial sulfonate analogues, the ortho-methyl group restricts the free rotation around the C(aryl)–O bond due to steric clash with the bulky sulfonyl oxygen atoms[1]. This conformational rigidity can pre-organize the molecule for optimal binding within specific enzymatic pockets, a strategy often employed to overcome multidrug-resistant (MDR) bacterial strains[1].

- Electronic Shielding (Spectroscopy): The weak positive inductive (+I) effect of the methyl group slightly increases the electron density on the adjacent phenyl ring. While this effect is minimal on the distant thiophene ring, through-space interactions in the preferred locked conformation induce subtle shielding effects observable in high-resolution NMR.

- Reactivity in Cross-Coupling: When utilized as an electrophile in transition-metal-catalyzed cross-coupling (e.g., Suzuki-Miyaura), the ortho-methyl group imposes steric hindrance during the oxidative addition of the C–O bond to the palladium center. This requires specialized, bulky, electron-rich phosphine ligands compared to the more easily activated unsubstituted phenyl 2-thiophenesulfonate[2].

Spectroscopic Data Comparison

The following tables summarize the quantitative spectroscopic data, contrasting **2-methylphenyl 2-thiophenesulfonate** with the baseline phenyl 2-thiophenesulfonate[2].

Table 1: ^{1}H NMR Spectroscopic Comparison (400 MHz, $CDCl_3$)

Proton Assignment	2-Methylphenyl 2-thiophenesulfonate (δ, ppm)	Phenyl 2-thiophenesulfonate (δ, ppm)	Multiplicity & Coupling (Hz)	Causality / Observation
Thiophene H5	7.75	7.71	dd, J = 5.0, 1.3	Deshielded by adjacent sulfur; minimal change.
Thiophene H3	7.62	7.60	dd, J = 3.8, 1.3	Deshielded by sulfonyl group.
Thiophene H4	7.15	7.12	dd, J = 5.0, 3.8	Least deshielded thiophene proton.
Aromatic (Phenoxy)	7.20 – 7.05 (4H)	7.35 – 7.25 (3H), 7.05 (2H)	m (Multiplet)	o-Methyl alters symmetry, compressing the multiplet range.
Methyl (-CH_3)	2.15 (3H)	N/A	s (Singlet)	Distinctive singlet confirming ortho-substitution.

Table 2: ^{13}C NMR Spectroscopic Comparison (100 MHz, $CDCl_3$)

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Carbon Assignment	2-Methylphenyl 2-thiophenesulfonate (δ, ppm)	Phenyl 2-thiophenesulfonate (δ, ppm)	Causality / Observation
Thiophene C2 (q)	135.5	135.2	Quaternary carbon attached to sulfonyl.
Thiophene C5	134.8	134.5	Highly deshielded heteroaromatic carbon.
Phenoxy C1 (C-O)	148.2	149.6	Shielded relative to phenyl analog due to +I effect of o-methyl.
Phenoxy C2 (C-CH_3)	131.5	N/A	Quaternary carbon confirming ortho attachment.
Methyl (-CH_3)	16.5	N/A	Standard aliphatic shift for an aryl-bound methyl group.

Table 3: FT-IR Spectroscopy Comparison (ATR Method)

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Vibrational Mode	2-Methylphenyl 2-thiophenesulfonate (cm^{-1})	Phenyl 2-thiophenesulfonate (cm^{-1})	Causality / Observation
Asymmetric S=O	1375	1370	Steric crowding slightly stiffens the S=O bond.
Symmetric S=O	1185	1180	Characteristic strong sulfonate ester band.
Aromatic C=C	1480, 1590	1485, 1585	Shifted due to the introduction of the methyl group.
Aliphatic C-H	2925, 2850	N/A	Weak stretches corresponding to the o-methyl group.

Experimental Protocols: Synthesis & Characterization

To ensure reproducibility and scientific integrity, the following self-validating protocol details the synthesis and subsequent spectroscopic characterization of **2-methylphenyl 2-thiophenesulfonate**.

Phase 1: Synthesis Workflow

- Reagent Preparation: Flame-dry a 50 mL round-bottom flask under an inert argon atmosphere. Add o-cresol (1.0 mmol, 108 mg) and anhydrous dichloromethane (DCM, 10 mL).
- Base Addition: Introduce triethylamine (Et_3N, 1.5 mmol, 210 µL) to the solution. Stir at 0 °C for 10 minutes to allow for complete deprotonation of the phenol. Causality: Et_3N acts as an acid scavenger, driving the equilibrium forward by neutralizing the HCl byproduct.
- Electrophile Addition: Slowly add thiophene-2-sulfonyl chloride (1.2 mmol, 219 mg) dropwise over 5 minutes. Allow the reaction to warm to room temperature and stir for 4 hours.

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- Quenching & Workup: Quench the reaction with saturated aqueous $NaHCO_3$ (10 mL). Extract the aqueous layer with DCM (3 × 10 mL). Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4, and concentrate under reduced pressure.

- Purification: Purify the crude residue via flash column chromatography (Silica gel, Hexanes/Ethyl Acetate 9:1) to yield the pure product as a colorless to pale-yellow oil.

Phase 2: Spectroscopic Validation

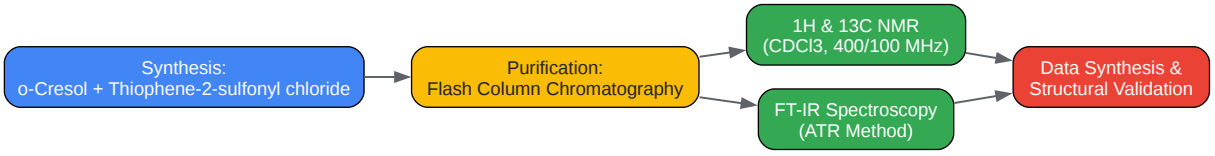
- NMR Sample Preparation: Dissolve 15 mg of the purified compound in 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard. Transfer to a standard 5 mm NMR tube.

- Data Acquisition: Acquire ^{1}H NMR spectra at 400 MHz (16 scans, relaxation delay 1.0 s) and ^{13}C NMR spectra at 100 MHz (512 scans, relaxation delay 2.0 s).

- FT-IR Analysis: Place a neat drop of the purified oil directly onto the diamond crystal of an ATR-FTIR spectrometer. Apply the pressure anvil and acquire the spectrum from 4000 to 400 cm^{-1} (32 scans, 4 cm^{-1} resolution).

Logical Workflow Visualization

The following diagram illustrates the logical progression from synthesis through purification to multi-modal spectroscopic validation.



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*Workflow for the synthesis and spectroscopic validation of **2-methylphenyl 2-thiophenesulfonate**.*

Conclusion & Application Insights

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When selecting a sulfonylating agent or a cross-coupling partner, the choice between **2-methylphenyl 2-thiophenesulfonate** and phenyl 2-thiophenesulfonate dictates the physical and chemical trajectory of the experiment. The ortho-methyl group introduces critical steric parameters that subtly shift the ^{1}H and ^{13}C NMR signals of the phenoxy ring while slightly stiffening the S=O vibrational modes in IR spectroscopy. For researchers developing targeted antibacterial agents[1] or executing complex transition-metal catalysis[2], these spectroscopic markers are essential for confirming structural integrity and predicting downstream reactivity.

References

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- Practical Electro-Oxidative Sulfonylation of Phenols with Sodium Arenesulfinates Generating Arylsulfonate Esters. The Journal of Organic Chemistry. Available at:[Link]

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